

# Molecular weight and structural formula of 3-(2-Chloroethoxy)propanenitrile

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## Compound of Interest

Compound Name: 3-(2-Chloroethoxy)propanenitrile

CAS No.: 1740-67-6

Cat. No.: B1290269

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An In-depth Technical Guide to **3-(2-Chloroethoxy)propanenitrile**: Synthesis, Characterization, and Application

## Foreword: Unveiling a Versatile Bifunctional Reagent

In the landscape of modern synthetic chemistry, the pursuit of versatile, functionalized building blocks is paramount for the efficient construction of complex molecular architectures. **3-(2-Chloroethoxy)propanenitrile** emerges as a noteworthy intermediate, offering a unique combination of three key functional elements within a compact C5 framework: a terminal nitrile, an ether linkage, and a primary alkyl chloride. This guide provides an in-depth exploration of its chemical properties, a robust protocol for its synthesis and characterization, its potential applications in research and development, and critical guidelines for its safe handling. The strategic positioning of its reactive sites—the electrophilic carbon of the nitrile, the nucleophilic substitution site at the chlorinated carbon, and the potential for elimination reactions—renders it a valuable tool for researchers and drug development professionals aiming to introduce specific structural motifs or generate diverse compound libraries.

## Core Physicochemical Properties and Structural Elucidation

A comprehensive understanding of a reagent begins with its fundamental properties. **3-(2-Chloroethoxy)propanenitrile** is a liquid at room temperature, a physical state that facilitates its use in various reaction setups. Its key identifiers and properties are summarized below.

| Property          | Value                              | Source(s) |
|-------------------|------------------------------------|-----------|
| CAS Number        | 1740-67-6                          | [1]       |
| Molecular Formula | C <sub>5</sub> H <sub>8</sub> ClNO | [1]       |
| Molecular Weight  | 133.58 g/mol                       | [1]       |
| Physical Form     | Liquid                             |           |
| InChI Key         | CFKJOWJKHQXRRR-UHFFFAOYSA-N        |           |

## Structural Analysis

The structural formula, Cl-CH<sub>2</sub>-CH<sub>2</sub>-O-CH<sub>2</sub>-CH<sub>2</sub>-CN, reveals the strategic placement of its functional groups. The molecule's polarity is influenced by the electronegative chlorine, oxygen, and nitrogen atoms, suggesting moderate solubility in polar organic solvents.

Caption: 2D structure of **3-(2-Chloroethoxy)propanenitrile**.

## Synthesis Pathway and Mechanistic Rationale

The most direct and industrially scalable route to **3-(2-Chloroethoxy)propanenitrile** is through the cyanoethylation of 2-chloroethanol. This reaction is a classic example of a base-catalyzed Michael addition, where the alcohol acts as the nucleophile (Michael donor) and acrylonitrile serves as the activated alkene (Michael acceptor).[2][3]

## Reaction Mechanism Insight

The reaction is initiated by a base (e.g., OH<sup>-</sup>), which deprotonates the 2-chloroethanol to form the more nucleophilic 2-chloroethoxide ion. This alkoxide then attacks the electron-deficient β-

carbon of acrylonitrile. The resulting carbanion is subsequently protonated by a proton source in the medium (in this case, water, the conjugate acid of the hydroxide catalyst) to yield the final product and regenerate the base catalyst.[4]

**Expertise & Experience:** While various catalysts can be employed, including phosphines or supported bases like  $K_2CO_3$ /zeolite, a simple alkali hydroxide such as sodium hydroxide is effective and economical for lab-scale preparations.[5][6] The primary challenge in this synthesis is managing the exothermic nature of the reaction and preventing the base-catalyzed polymerization of acrylonitrile, which is a common side reaction.[7] Therefore, controlled addition of the reagent at a moderate temperature is crucial for achieving high yield and purity.



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Caption: Synthetic workflow for **3-(2-Chloroethoxy)propanenitrile**.

## Step-by-Step Synthesis Protocol

- **Reactor Setup:** Equip a three-necked round-bottom flask with a magnetic stirrer, a dropping funnel, and a thermometer.
- **Initial Charge:** Charge the flask with 2-chloroethanol (1.0 eq) and acrylonitrile (1.1 eq).  
Rationale: A slight excess of acrylonitrile ensures complete consumption of the alcohol.
- **Catalyst Preparation:** In a separate beaker, prepare a 10% (w/v) aqueous solution of sodium hydroxide.

- **Reaction Initiation:** Begin stirring the mixture in the flask and cool it to 10-15°C using an ice-water bath.
- **Catalyst Addition:** Add the NaOH solution dropwise via the dropping funnel over 30-45 minutes, ensuring the internal temperature does not exceed 25°C. Rationale: Slow, cooled addition prevents runaway polymerization of acrylonitrile.
- **Reaction:** After the addition is complete, remove the cooling bath and allow the reaction to stir at room temperature for 2-3 hours.
- **Monitoring:** Monitor the reaction's progress by thin-layer chromatography (TLC) or gas chromatography (GC) until the 2-chloroethanol spot/peak is no longer visible.
- **Workup:** Cool the mixture and neutralize it by slowly adding dilute hydrochloric acid until the pH is ~7.
- **Extraction:** Transfer the mixture to a separatory funnel and extract the product with dichloromethane (3 x 50 mL for a 1 mol scale reaction).
- **Drying and Concentration:** Combine the organic layers, dry over anhydrous sodium sulfate, filter, and remove the solvent under reduced pressure.
- **Purification:** Purify the crude product by vacuum distillation to yield **3-(2-Chloroethoxy)propanenitrile** as a colorless liquid.

## Analytical Characterization: A Self-Validating Protocol

Confirming the identity and purity of the synthesized product is a critical, self-validating step. A multi-technique approach ensures the highest confidence in the material's quality.

### Protocol for Structural Verification and Purity Assessment

- **Gas Chromatography-Mass Spectrometry (GC-MS):**
  - **Objective:** To assess purity and confirm the molecular weight.

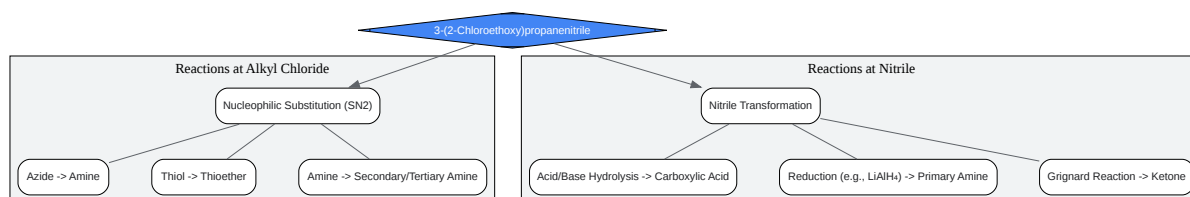
- Methodology: Dilute a sample in dichloromethane and inject it into a GC-MS system equipped with a standard nonpolar column (e.g., DB-5ms).
- Expected Results: A major peak corresponding to the product. The mass spectrum should show the molecular ion peak ( $m/z = 133$ ) and a characteristic  $M+2$  peak at  $m/z = 135$  with roughly one-third the intensity, confirming the presence of a single chlorine atom. Fragmentation patterns should align with the structure (e.g., loss of  $\text{CH}_2\text{Cl}$ ,  $\text{CN}$ ).
- Fourier-Transform Infrared Spectroscopy (FTIR):
  - Objective: To confirm the presence of key functional groups.
  - Methodology: Acquire the spectrum of the neat liquid product using a salt plate ( $\text{NaCl}$  or  $\text{KBr}$ ).
  - Expected Results: The spectrum must exhibit a sharp, strong absorption band around  $2240\text{--}2260\text{ cm}^{-1}$ , which is highly characteristic of a nitrile ( $\text{C}\equiv\text{N}$ ) stretch.[8] The absence of a broad O-H stretch (around  $3200\text{--}3600\text{ cm}^{-1}$ ) confirms the consumption of the starting alcohol. A strong C-O (ether) stretch should be visible around  $1100\text{--}1150\text{ cm}^{-1}$ .
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - Objective: To provide definitive structural elucidation by mapping the proton and carbon environments.
  - Methodology: Dissolve the sample in an appropriate deuterated solvent (e.g.,  $\text{CDCl}_3$ ) and acquire  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra.
  - Expected  $^1\text{H}$  NMR Results: The spectrum should show three distinct triplets, each integrating to 2 protons:
    - A triplet around 3.75 ppm (t, 2H,  $-\text{CH}_2\text{Cl}$ ).
    - A triplet around 3.80 ppm (t, 2H,  $-\text{O-CH}_2\text{CH}_2\text{Cl}$ ).
    - A triplet around 2.70 ppm (t, 2H,  $-\text{CH}_2\text{CN}$ ).

- A triplet around 3.65 ppm (t, 2H, -O-CH<sub>2</sub>-CH<sub>2</sub>-CN). (Note: Exact chemical shifts are predictive and based on analogous structures. The key is the triplet-triplet pattern for the four CH<sub>2</sub> groups).[8]
- Expected <sup>13</sup>C NMR Results: The spectrum should display four signals for the aliphatic carbons, plus the nitrile carbon signal further downfield (around 118 ppm).

## Applications in Research and Drug Development

The synthetic utility of **3-(2-Chloroethoxy)propanenitrile** stems from its bifunctional nature, allowing for sequential or selective reactions at either the nitrile or the chloride terminus.

**Expertise & Experience:** This molecule is an excellent scaffold for building molecular diversity. The primary alkyl chloride is a good electrophile for S<sub>N</sub>2 reactions, while the nitrile group offers a gateway to other functionalities. For instance, in a drug discovery context, one could envision reacting the chloride with a series of amines to build a library of amino-ether nitriles. Subsequently, the nitrile could be hydrolyzed to a carboxylic acid or reduced to a primary amine, providing another vector for diversification.



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Caption: Divergent synthetic pathways using the subject compound.

## Critical Safety and Handling Protocols

**3-(2-Chloroethoxy)propanenitrile** and its precursors are hazardous materials that demand strict adherence to safety protocols. Its toxicity profile is influenced by both the alkyl chloride functionality and the nitrile group, which can metabolically release cyanide.[9][10] The precursor, 2-chloroethanol, is severely toxic, targeting the liver, kidneys, and nervous system. [11]

## Hazard Identification and Mitigation

- Acute Toxicity: Harmful if swallowed, inhaled, or in contact with skin.
- Irritation: Causes serious eye irritation and skin irritation. May cause respiratory irritation.
- Personal Protective Equipment (PPE):
  - Hand Protection: Wear chemically resistant gloves (e.g., nitrile or neoprene).
  - Eye Protection: Use chemical safety goggles and a face shield.
  - Skin and Body Protection: Wear a lab coat and ensure full skin coverage.
- Engineering Controls: All manipulations must be conducted inside a certified chemical fume hood to avoid inhalation of vapors.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area, away from strong bases, acids, and oxidizing agents.
- Spill Response: In case of a spill, evacuate the area. Absorb the spill with an inert material (e.g., vermiculite or sand) and place it in a sealed container for hazardous waste disposal. Do not use combustible materials like paper towels.
- First Aid:
  - Inhalation: Move the person to fresh air immediately.
  - Skin Contact: Remove contaminated clothing and rinse the affected area with copious amounts of water for at least 15 minutes.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.
- Ingestion: Do NOT induce vomiting. Rinse mouth and seek immediate medical attention.

## Conclusion

**3-(2-Chloroethoxy)propanenitrile** stands out as a highly functionalized and synthetically attractive intermediate. Its straightforward, base-catalyzed synthesis via Michael addition makes it accessible for laboratory-scale research. The orthogonal reactivity of its terminal chloride and nitrile groups provides a robust platform for the development of novel chemical entities in medicinal chemistry and materials science. However, its utility is matched by its hazardous nature, underscoring the absolute necessity of rigorous safety protocols during its handling, use, and storage. This guide serves as a comprehensive resource for professionals to safely and effectively harness the synthetic potential of this valuable chemical building block.

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